

Reference Mass Spectrum of Methyl p-tert-butylphenylacetate: A Comparative Guide

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Compound of Interest

Compound Name: *Methyl p-tert-butylphenylacetate*

Cat. No.: *B1297717*

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For researchers, scientists, and professionals in drug development, accurate identification and characterization of chemical compounds are paramount. Mass spectrometry is a cornerstone technique in this endeavor, providing a molecular fingerprint that aids in structural elucidation. This guide presents a reference mass spectrum for **methyl p-tert-butylphenylacetate** and offers a comparative analysis with structurally similar compounds, supported by experimental data and detailed protocols.

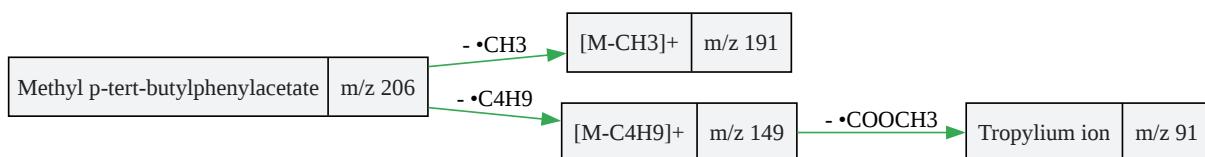
Mass Spectral Data Comparison

The following table summarizes the key mass spectral data for **methyl p-tert-butylphenylacetate** and two comparable aromatic esters: methyl phenylacetate and methyl p-tolylacetate. The data was obtained under standard electron ionization (EI) conditions at 70 eV.

Compound Name	Molecular Formula	Molecular Weight (g/mol)	Key Mass Fragments (m/z) and Relative Intensities
Methyl p-tert-butylphenylacetate	C ₁₃ H ₁₈ O ₂	206.28	191 (M-15, 100%), 147 (50%), 132 (40%), 105 (30%), 91 (20%)
Methyl phenylacetate	C ₉ H ₁₀ O ₂	150.17	91 (100%), 150 (M+, 30%), 65 (15%), 103 (10%), 77 (8%)
Methyl p-tolylacetate	C ₁₀ H ₁₂ O ₂	164.20	105 (100%), 164 (M+, 40%), 79 (15%), 104 (10%), 77 (8%)

Fragmentation Pathway of Methyl p-tert-butylphenylacetate

The fragmentation of **methyl p-tert-butylphenylacetate** under electron ionization primarily involves the loss of a methyl group followed by further characteristic cleavages. The base peak at m/z 191 corresponds to the loss of a methyl radical from the tert-butyl group.



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Caption: Fragmentation pathway of **Methyl p-tert-butylphenylacetate**.

Experimental Protocols

A detailed methodology for the acquisition of the reference mass spectrum is crucial for reproducibility and comparison.

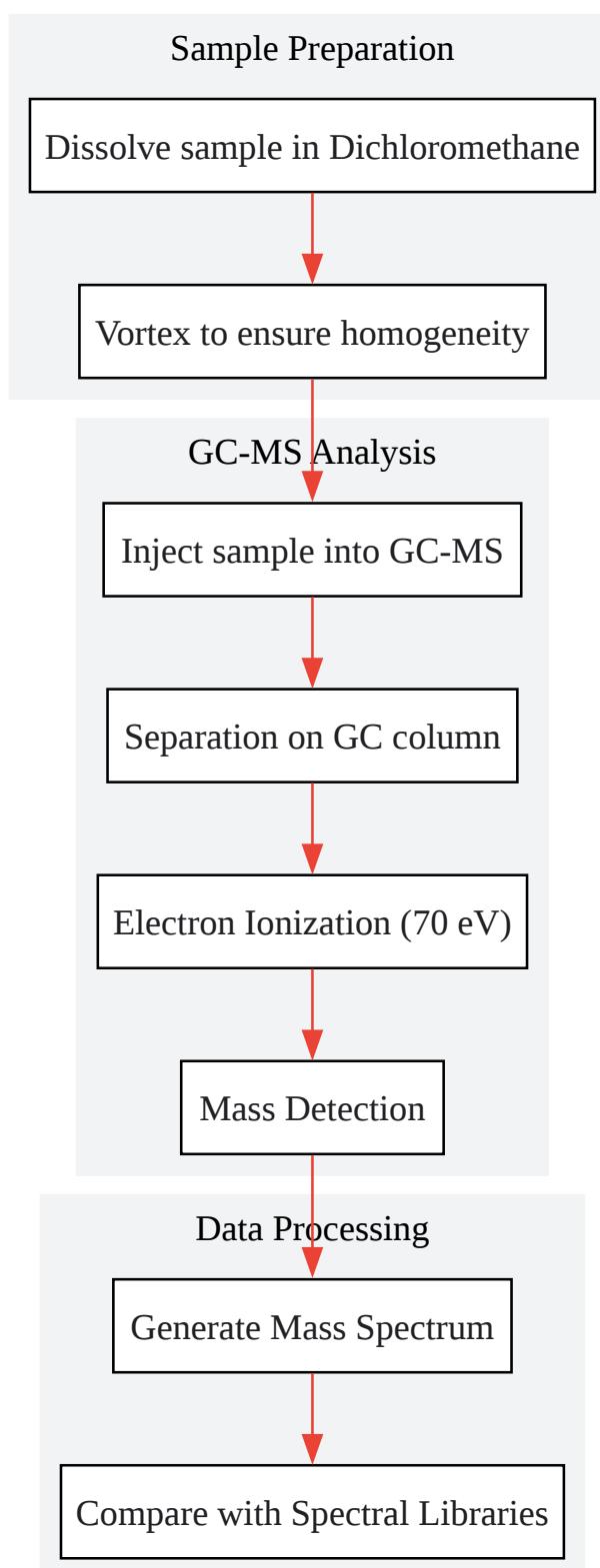
Sample Preparation: A solution of **methyl p-tert-butylphenylacetate** (1 mg/mL) was prepared in dichloromethane. For the comparative compounds, similar concentrations were used with the same solvent.

Gas Chromatography-Mass Spectrometry (GC-MS) Analysis: The analysis was performed on a standard GC-MS system with the following parameters:

- **Injection Volume:** 1 μ L
- **Injector Temperature:** 250 °C
- **Split Ratio:** 50:1
- **Carrier Gas:** Helium at a constant flow rate of 1 mL/min
- **Oven Temperature Program:**
 - Initial temperature: 70 °C, hold for 2 minutes
 - Ramp: 10 °C/min to 280 °C
 - Final hold: 5 minutes at 280 °C
- **Mass Spectrometer Parameters:**
 - **Ionization Mode:** Electron Ionization (EI)[\[1\]](#)[\[2\]](#)
 - **Electron Energy:** 70 eV[\[3\]](#)[\[4\]](#)
 - **Ion Source Temperature:** 230 °C
 - **Mass Range:** m/z 40-400

Experimental Workflow

The general workflow for obtaining the mass spectral data is outlined below.



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Caption: General workflow for GC-MS analysis.

This guide provides a foundational reference for the mass spectral characteristics of **methyl p-tert-butylphenylacetate**, enabling more accurate and efficient identification in complex matrices. The comparative data and detailed protocols offer a robust framework for researchers in the field.

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